

# Application Note: $^{13}\text{C}$ NMR Spectral Data Assignment for Methyl 3-hydroxyundecanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 3-hydroxyundecanoate

Cat. No.: B1149165

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed analysis of the predicted  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectral data for **Methyl 3-hydroxyundecanoate**. It includes a comprehensive assignment of chemical shifts for each carbon atom in the molecule, a standardized experimental protocol for acquiring  $^{13}\text{C}$  NMR spectra, and a visual representation of the molecular structure. This information is critical for the structural elucidation and quality control of this compound in research and drug development settings.

## Introduction

**Methyl 3-hydroxyundecanoate** is a hydroxy fatty acid methyl ester with potential applications in various fields, including as a bioactive molecule or a synthetic intermediate. Accurate structural characterization is paramount for its use in scientific research and pharmaceutical development.  $^{13}\text{C}$  NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon skeleton of a molecule. This application note presents the predicted  $^{13}\text{C}$  NMR chemical shifts for **Methyl 3-hydroxyundecanoate** and a protocol for their experimental determination.

## Predicted $^{13}\text{C}$ NMR Spectral Data

The  $^{13}\text{C}$  NMR chemical shifts for **Methyl 3-hydroxyundecanoate** have been predicted based on the analysis of structurally similar compounds and established chemical shift ranges for relevant functional groups, including esters, secondary alcohols, and long alkyl chains.[1][2][3][4] The assignments are summarized in Table 1.

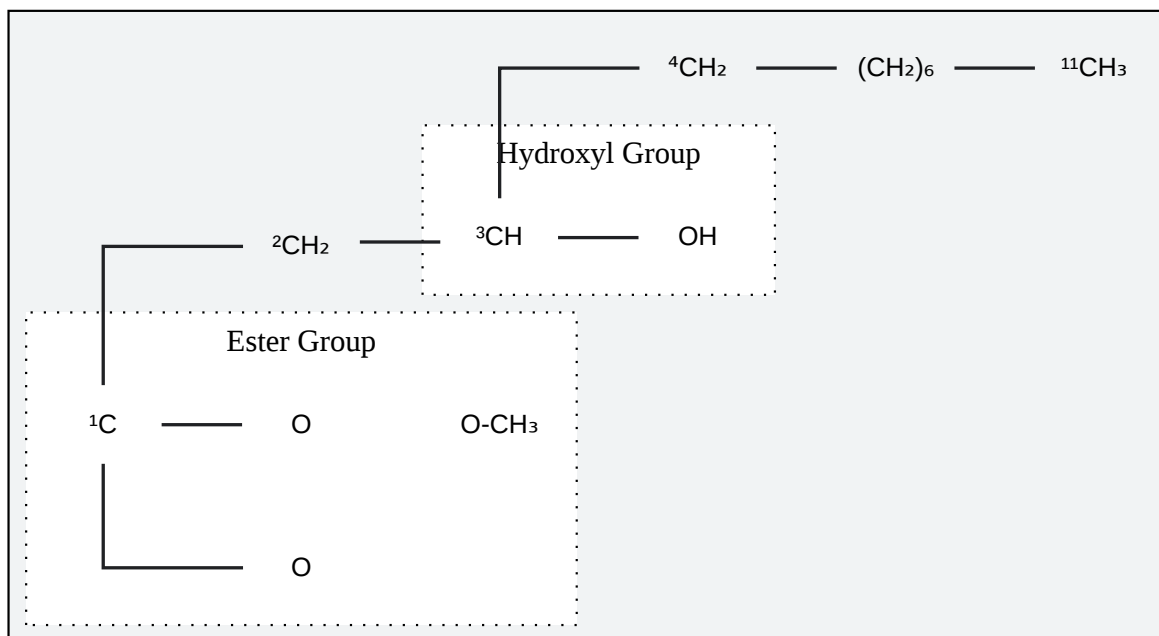
Table 1: Predicted  $^{13}\text{C}$  NMR Chemical Shift Assignments for **Methyl 3-hydroxyundecanoate**

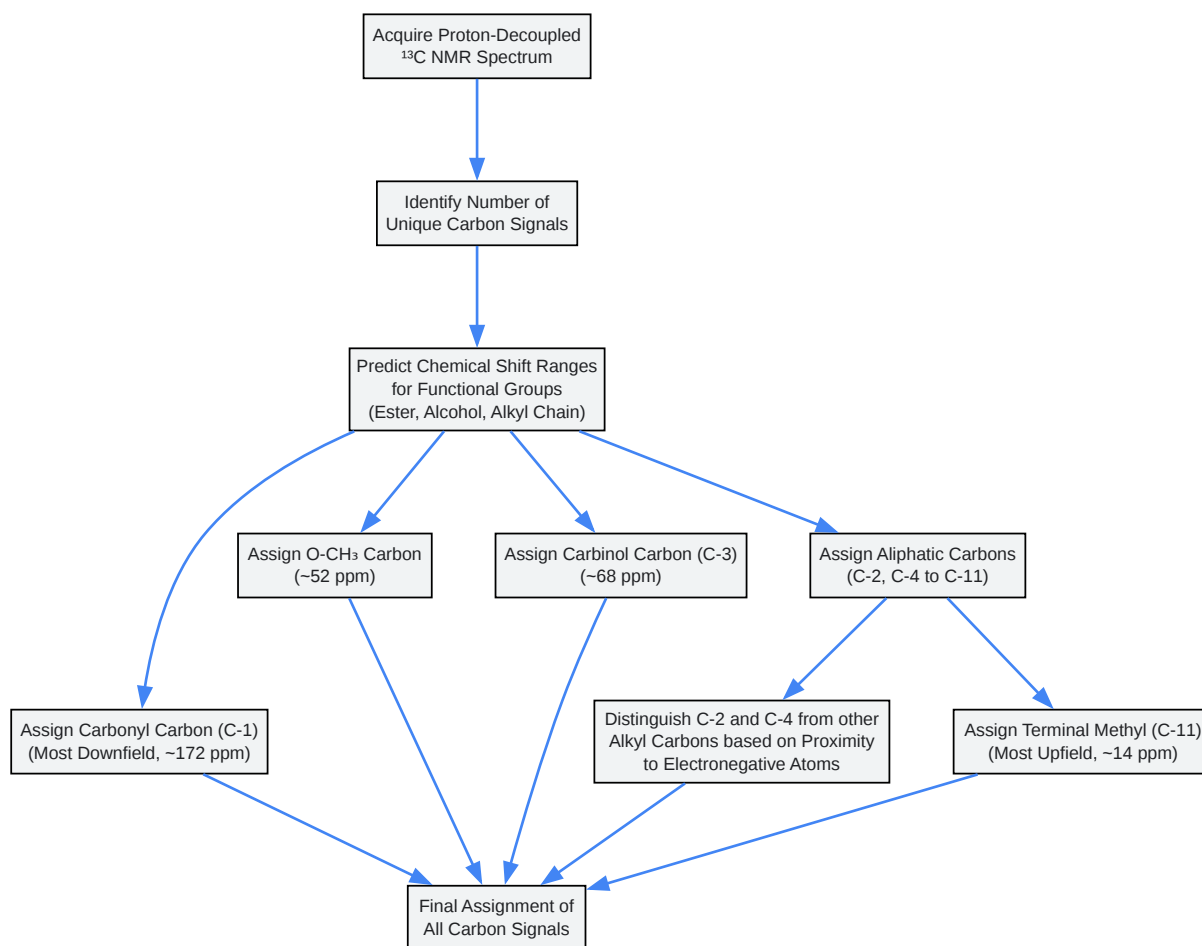
Carbon Atom	Chemical Shift ( $\delta$ , ppm)	Description
C-1	~172.5	Carbonyl carbon of the methyl ester
C-2	~41.0	Methylene carbon adjacent to the carbonyl group
C-3	~68.0	Methine carbon bearing the hydroxyl group
C-4	~36.5	Methylene carbon adjacent to the hydroxyl-bearing carbon
C-5 to C-10	~22.7 - 31.9	Methylene carbons of the alkyl chain
C-11	~14.1	Terminal methyl carbon of the alkyl chain
O-CH <sub>3</sub>	~51.7	Methyl carbon of the ester group

Note: The chemical shifts are predicted and may vary slightly depending on the solvent and experimental conditions.

## Molecular Structure and Atom Numbering

The chemical structure of **Methyl 3-hydroxyundecanoate** and the numbering convention used for the  $^{13}\text{C}$  NMR assignments are depicted in the following diagram.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. <sup>13</sup>C Carbon NMR Spectroscopy - Chemistry Steps [chemistrysteps.com]
- 2. ucl.ac.uk [ucl.ac.uk]
- 3. m.youtube.com [m.youtube.com]
- 4. compoundchem.com [compoundchem.com]
- To cite this document: BenchChem. [Application Note: <sup>13</sup>C NMR Spectral Data Assignment for Methyl 3-hydroxyundecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149165#13c-nmr-spectral-data-assignment-for-methyl-3-hydroxyundecanoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)